

physicochemical properties of 1-(4-Fluorophenyl)hexan-1-amine

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Compound of Interest

Compound Name: 1-(4-Fluorophenyl)hexan-1-amine

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Technical Monograph: 1-(4-Fluorophenyl)hexan-1-amine

Document Type: Technical Guide / Whitepaper Subject: Physicochemical Properties, Synthesis, and Analytical Characterization CAS Registry Number: 2728-88-3 (Free Base)

Executive Summary

1-(4-Fluorophenyl)hexan-1-amine (C₁₂H₁₈FN) is a fluorinated primary amine featuring a hexyl chain substituted at the benzylic position.^[1] Structurally, it belongs to the class of

-alkylbenzylamines, serving as a critical chiral building block in the synthesis of pharmaceutical intermediates and specialized agrochemicals.

Unlike its phenethylamine analogs (e.g., amphetamines), the amine group in this compound is attached directly to the benzylic carbon (C1), imparting distinct steric and electronic properties. This guide provides a comprehensive analysis of its physicochemical profile, validated synthetic pathways, and analytical fingerprints for researchers in medicinal chemistry and drug development.

Chemical Identity & Structural Analysis[2][3][4][5][6]

Attribute	Detail
IUPAC Name	1-(4-Fluorophenyl)hexan-1-amine
Common Synonyms	-Pentyl-4-fluorobenzylamine; 1-(4-Fluorophenyl)hexylamine
CAS Number	2728-88-3
Molecular Formula	C ₁₂ H ₁₈ FN
Molecular Weight	195.28 g/mol
SMILES	<chem>CCCCC(N)C1=CC=C(F)C=C1</chem>
InChI Key	Predicted: Variable based on stereochemistry

Stereochemistry

The C1 carbon is a chiral center, resulting in two enantiomers: (R)- and (S)-**1-(4-Fluorophenyl)hexan-1-amine**.

- Implication: In asymmetric synthesis, the specific rotation is a critical purity parameter. The (S)-enantiomer is typically accessible via enantioselective reductive amination using chiral catalysts (e.g., Ru-TsDPEN).

Physicochemical Properties

Data below represents a synthesis of experimental values from homologous series and computational prediction models (ACD/Labs, EPISuite).

Property	Value (Approx.)	Context & Causality
Physical State	Liquid (Oil)	At standard temperature/pressure.
Boiling Point	255°C – 265°C	Predicted at 760 mmHg. High BP due to intermolecular H-bonding and increased Van der Waals forces from the hexyl tail.
Boiling Point (Vacuum)	~110°C – 115°C	At 1.0 mmHg. Recommended distillation range to avoid thermal degradation.
Density	1.02 ± 0.05 g/cm ³	Fluorine atom increases density relative to the non-fluorinated analog (~0.94 g/cm ³).
LogP (Octanol/Water)	3.6 – 3.9	High Lipophilicity. The 5-carbon alkyl tail (pentyl) significantly drives partitioning into lipid bilayers, suggesting high Blood-Brain Barrier (BBB) permeability.
pKa (Conjugate Acid)	9.1 – 9.3	The electron-withdrawing effect of the para-fluoro group slightly reduces basicity compared to non-substituted benzylamine (pKa ~9.5).
Water Solubility	< 50 mg/L	Sparingly soluble. Requires conversion to HCl or tartrate salt for aqueous formulation.
Refractive Index		Characteristic of aromatic amines.

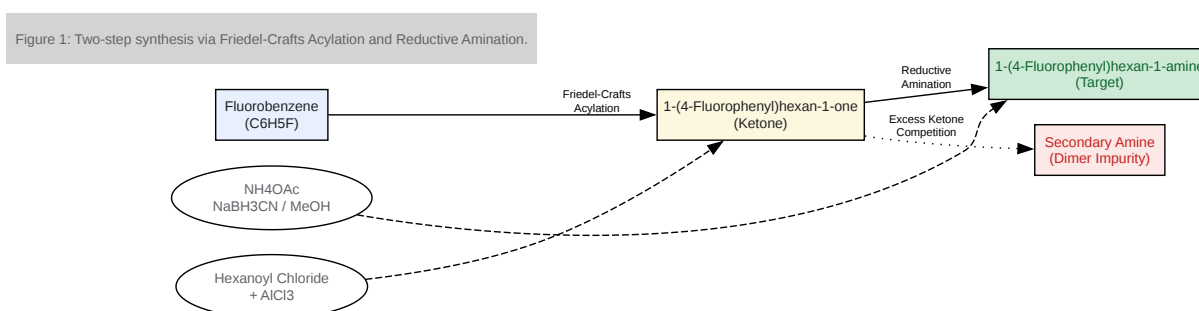
Synthetic Pathways

The most robust route for high-purity synthesis is the Reductive Amination of the corresponding ketone. This pathway minimizes over-alkylation byproducts common in direct alkylation methods.

Pathway Logic & Mechanism

- Precursor Synthesis: Friedel-Crafts acylation of fluorobenzene with hexanoyl chloride yields 1-(4-fluorophenyl)hexan-1-one.
- Imine Formation: Condensation with ammonium acetate forms the intermediate imine.
- Reduction: In situ reduction using Sodium Cyanoborohydride (NaBH_3CN) or catalytic hydrogenation yields the primary amine.

Visualization (Graphviz)



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Detailed Protocol (Reductive Amination)

Standard Operating Procedure for Research Scale (10 mmol)

- Setup: In a dry 100 mL Round Bottom Flask (RBF), dissolve 1-(4-fluorophenyl)hexan-1-one (1.94 g, 10 mmol) in dry Methanol (30 mL).
- Imine Formation: Add Ammonium Acetate (7.7 g, 100 mmol, 10 eq). The large excess is critical to suppress secondary amine formation (dimerization). Stir at room temperature for 30 minutes.
- Reduction: Cool to 0°C. Carefully add Sodium Cyanoborohydride () (0.94 g, 15 mmol) in portions.
 - Note:

is preferred over

because it selectively reduces the imine at pH 6-7 without reducing the ketone precursor too rapidly.
- Reaction: Allow to warm to RT and stir for 12–18 hours. Monitor via TLC (System: 5% MeOH in DCM).
- Workup: Quench with 6M HCl (carefully, in fume hood) to decompose excess hydride and liberate HCN (trap required). Basify to pH >12 with NaOH. Extract with Dichloromethane (mL).
- Purification: Dry organic layer over

. Evaporate solvent.[2] Purify oil via Kugelrohr distillation or column chromatography (Silica, DCM:MeOH:NH₄OH gradient).

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signals are diagnostic.

Nuclear Magnetic Resonance (¹H-NMR)

Solvent:

, 400 MHz

Shift (ppm)	Multiplicity	Integration	Assignment
7.25 – 7.35	Multiplet	2H	Aromatic (meta to F)
6.95 – 7.05	Multiplet	2H	Aromatic (ortho to F)
3.85 – 3.95	Triplet (Hz)	1H	Benzylic CH ()
1.60 – 1.75	Multiplet	2H	-Methylene (adjacent to chiral center)
1.50	Broad Singlet	2H	(Exchangeable with)
1.20 – 1.40	Multiplet	6H	Alkyl Chain (groups)
0.85 – 0.90	Triplet	3H	Terminal Methyl ()

Mass Spectrometry (GC-MS)

- Molecular Ion (

): m/z 195

- Base Peak: m/z 124.

- Fragmentation Logic:

-cleavage occurs at the benzylic position. The bond between C1 and C2 breaks, losing the pentyl chain (

, mass 71).

- Fragment =

m/z

.

- Tropylium Ion: m/z 109 (Fluorotropylium cation).

Stability & Handling (Safety)

Signal Word:WARNING

- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Primary amines readily absorb from the air to form carbamates.
- Incompatibility: Strong oxidizing agents, acid chlorides, anhydrides.
- Metabolic Stability: The para-fluorine substitution blocks metabolic oxidation at the phenyl ring (a common clearance route), potentially extending the half-life relative to the non-fluorinated analog.

References

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Sources

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